Neopentyl Acetate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Neopentyl acetate*
CAS No.:	*926-41-0*
Cat. No.:	*B8803820*

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An In-depth Examination of Synonyms, Trade Names, Properties, and Synthetic Methodologies

This technical guide provides a comprehensive overview of **neopentyl acetate**, a key organic compound, for researchers, scientists, and professionals in drug development. This document details its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and its applications in scientific research.

Chemical Identity: Synonyms and Identifiers

Neopentyl acetate is known by several systematic and common names. Due to its specific chemical nature, it is not commonly marketed under distinct trade names but is rather identified by its chemical nomenclature and CAS number.

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Identifier Type	Value
IUPAC Name	2,2-dimethylpropyl acetate
CAS Number	926-41-0
Molecular Formula	$C_7H_{14}O_2$
Molecular Weight	130.18 g/mol
Synonyms	Acetic acid, neopentyl ester; 2,2-Dimethyl-1-propanol acetate; 2,2-Dimethylpropyl ethanoate; Neoamyl acetate

Physicochemical Properties

Neopentyl acetate is a colorless liquid with a characteristic fruity odor. Its physical and chemical data are summarized below.

Property	Value	Reference(s)
Density	0.881 g/cm³	[1]
Boiling Point	121.5 °C at 760 mmHg	[1]
Flash Point	25.4 °C	[1]
Refractive Index	1.405	[1]
Solubility in Water	Slightly soluble	
Solubility in Organic Solvents	Miscible with alcohols and ethers	

Experimental Protocol: Synthesis of **Neopentyl Acetate** via Fischer Esterification

The synthesis of **neopentyl acetate** can be effectively achieved through the Fischer esterification of neopentyl alcohol with acetic acid, using a strong acid as a catalyst. The following protocol is adapted from established methods for similar esters.

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Reaction:

$(CH_3)_3CCH_2OH + CH_3COOH \rightleftharpoons (CH_3)_3CCH_2OCOCH_3 + H_2O$

Materials:

- Neopentyl alcohol (2,2-dimethyl-1-propanol)
- Glacial acetic acid
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, combine neopentyl alcohol and an excess of glacial acetic acid (typically a 2:1 to 3:1 molar ratio of acid to alcohol). Add a few boiling chips.

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- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
- Reflux: Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Continue refluxing for 1-2 hours to drive the equilibrium towards the product.
- Work-up:
  - Allow the reaction mixture to cool to room temperature.
  - Transfer the mixture to a separatory funnel and wash with water to remove the excess acetic acid and sulfuric acid.
  - Carefully wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid. Caution: CO_2 gas will be evolved. Vent the separatory funnel frequently.
  - Wash the organic layer with brine to remove residual water and salts.
- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Decant or filter the dried liquid into a distillation flask. Purify the **neopentyl acetate** by simple distillation, collecting the fraction that boils at the expected temperature.

Spectroscopic Data

The identity and purity of the synthesized **neopentyl acetate** can be confirmed using various spectroscopic methods.

- ^{1}H NMR: Expected signals include a singlet for the nine equivalent protons of the tert-butyl group, a singlet for the two protons of the methylene group adjacent to the ester oxygen, and a singlet for the three protons of the acetyl group.
- ^{13}C NMR: Distinct signals for the quaternary carbon, the methyl carbons of the tert-butyl group, the methylene carbon, the carbonyl carbon, and the acetyl methyl carbon are expected.

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- IR Spectroscopy: A strong characteristic absorption band for the C=O stretch of the ester group is typically observed around 1740 cm^{-1}. C-H stretching vibrations from the alkyl groups will appear around 2870-2960 cm^{-1}.

- Mass Spectrometry: The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

Applications in Research and Drug Development

While **neopentyl acetate** itself is not a common pharmaceutical ingredient, the neopentyl group is of significant interest in medicinal chemistry and drug development. The bulky and sterically hindered nature of the neopentyl group can impart desirable properties to drug candidates, such as increased metabolic stability by preventing enzymatic degradation at or near the site of attachment.

Neopentyl alcohol, the precursor to **neopentyl acetate**, serves as an intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] Furthermore, neopentyl esters are utilized in the preparation of synthetic lubricants.[2]

A recent study highlights the use of a neopentyl 211At-labeled activated ester for the synthesis of 211At-labeled antibodies for targeted alpha therapy.[3][4] This demonstrates the utility of the neopentyl scaffold in developing radiopharmaceuticals. The stability of the neopentyl group is crucial in maintaining the integrity of the radiolabeled compound in vivo.[5]

Logical and Workflow Diagrams

The following diagrams illustrate the synthesis and purification workflow for **neopentyl acetate**.

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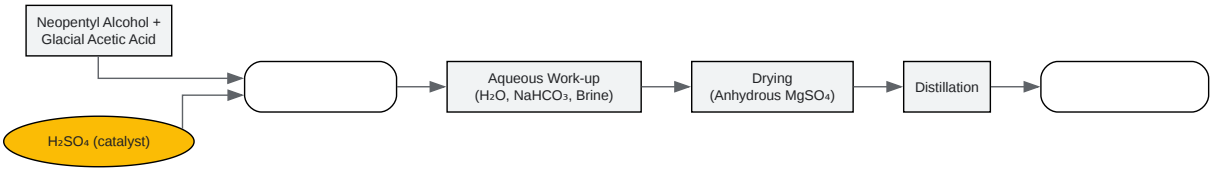

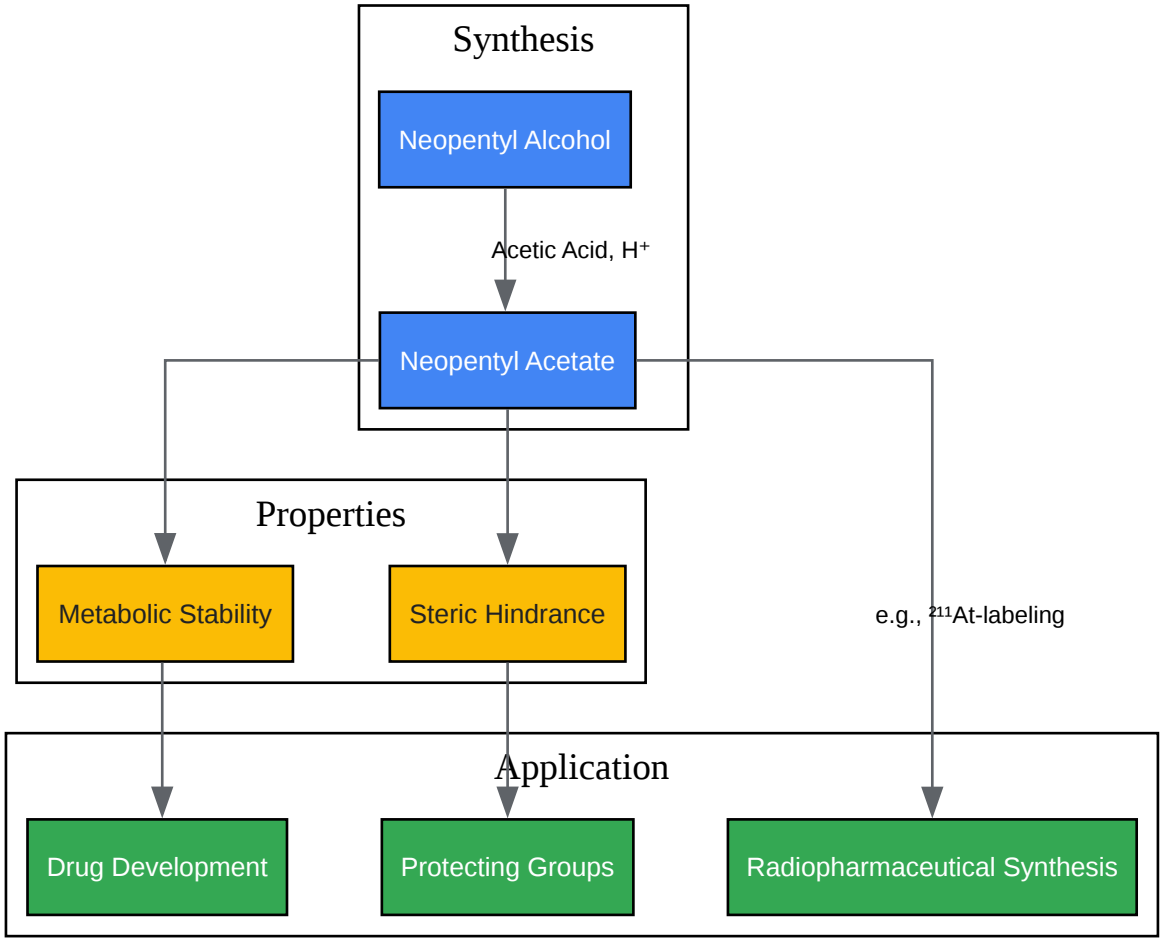

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